

DPM-1003 storage conditions and shelf life

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Compound of Interest

Compound Name: DPM-1003

Cat. No.: B15580676

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DPM-1003 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the proper storage conditions and shelf life of **DPM-1003** to ensure its stability and efficacy in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **DPM-1003** powder?

A: For optimal long-term stability, **DPM-1003** powder should be stored at -20°C. For shorter-term storage, 4°C is also acceptable, though this will reduce the shelf life.^[1]

Q2: How should I store **DPM-1003** once it is dissolved in a solvent?

A: **DPM-1003** solutions should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] It is crucial to use a tightly sealed container to prevent solvent evaporation and contamination.

Q3: What is the shelf life of **DPM-1003**?

A: The shelf life of **DPM-1003** depends on its form and storage temperature. As a powder, it is stable for up to 3 years when stored at -20°C and for 2 years at 4°C.^[1] When in solvent, the shelf life is 6 months at -80°C and 1 month at -20°C.^[1]

Q4: Can I store **DPM-1003** at room temperature?

A: While some suppliers may ship **DPM-1003** at room temperature, it is not recommended for long-term storage.^[2] For optimal stability and to ensure the integrity of the compound, it is best to adhere to the recommended refrigerated or frozen conditions. Always refer to the Certificate of Analysis for any specific storage instructions.^[2]

Storage and Shelf Life Summary

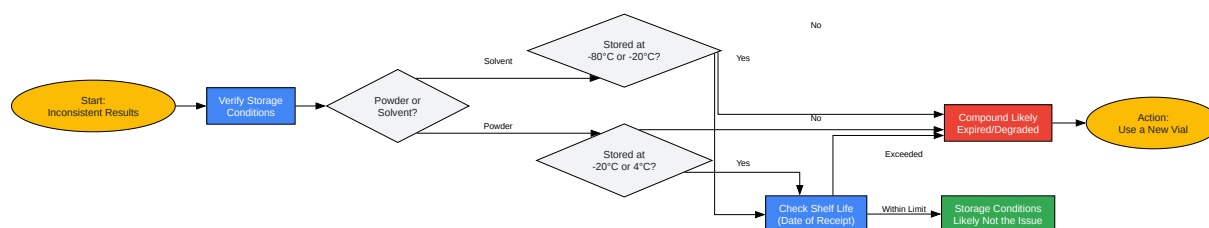
For quick reference, the following table summarizes the recommended storage conditions and corresponding shelf life for **DPM-1003** in its different forms.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years ^[1]
4°C	2 years ^[1]	
In Solvent	-80°C	6 months ^[1]
-20°C	1 month ^[1]	

Troubleshooting Guide

Issue: Unexpected or inconsistent experimental results.

This could be due to improper storage and handling of **DPM-1003**, leading to its degradation. Follow this troubleshooting workflow to identify potential issues.



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Caption: Troubleshooting workflow for **DPM-1003** storage issues.

Experimental Protocols

While specific experimental protocols will vary depending on the research application, proper handling during preparation is critical.

Protocol: Preparation of **DPM-1003** Stock Solution

- **Equilibration:** Before opening, allow the vial of **DPM-1003** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming on the powder.
- **Weighing:** In a controlled environment (e.g., a chemical fume hood), carefully weigh the desired amount of **DPM-1003** powder.
- **Dissolution:** Add the appropriate solvent (as determined by your experimental needs, e.g., DMSO) to the powder. Vortex or sonicate briefly to ensure complete dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in appropriate cryovials.

- Storage: Immediately store the aliquots at the recommended temperature (-80°C for long-term or -20°C for short-term storage).

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References

- 1. abmole.com [abmole.com]
- 2. medchemexpress.com [medchemexpress.com]
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